

Personal protective equipment for handling tert-Butyl diethylphosphonoacetate

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Compound of Interest

Compound Name: *tert-Butyl diethylphosphonoacetate*

Cat. No.: *B104338*

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Essential Safety and Handling Guide for tert-Butyl Diethylphosphonoacetate

This document provides critical safety and logistical information for the handling and disposal of **tert-Butyl diethylphosphonoacetate**, tailored for research and drug development professionals. Following these procedures is essential for ensuring laboratory safety and operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

tert-Butyl diethylphosphonoacetate is a combustible liquid that can cause significant skin and eye irritation and may be harmful if inhaled or ingested.[1][2][3] Proper use of Personal Protective Equipment (PPE) is mandatory to minimize exposure risks.

Recommended Personal Protective Equipment:

Protection Type	Specific Requirement	Rationale
Eye Protection	Chemical safety goggles or eyeglasses compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[3]	Protects against splashes and vapors that can cause serious eye irritation.[2][3][4]
Hand Protection	Chemical-impermeable gloves (e.g., nitrile).[4]	Prevents skin contact which can lead to irritation.[2][3]
Skin and Body Protection	Laboratory coat and, if a significant splash risk exists, additional protective clothing. [3][4]	Minimizes the risk of skin contact.
Respiratory Protection	Use in a well-ventilated area is required.[3][4] For operations with a high potential for aerosol generation, a NIOSH-approved respirator (such as a type N95 dust mask) is recommended.[1][5]	Protects against respiratory tract irritation from inhalation of vapors or mists.[2][3]

Chemical Properties and Physical Data

A summary of the key physical and chemical properties of **tert-Butyl diethylphosphonoacetate** is provided below for easy reference.

Property	Value
Molecular Formula	C ₁₀ H ₂₁ O ₅ P[1][2][6]
Molecular Weight	252.24 g/mol [2]
Appearance	Colorless liquid[1][6]
Boiling Point	100-103 °C at 1.5 mmHg
Melting Point	-45 °C[1]
Density	1.074 g/mL at 25 °C
Solubility	Soluble in organic solvents like acetone, chloroform, and diethyl ether; slightly soluble in water.[1]
Storage Class	10 - Combustible liquids

Step-by-Step Operational Plan for Safe Handling

Adherence to the following procedural steps is crucial for the safe handling of **tert-Butyl diethylphosphonoacetate** in a laboratory setting.

Step 1: Preparation and Engineering Controls

- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[3]
- All handling procedures should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3][4]
- Confirm that all necessary PPE is available and in good condition.

Step 2: Chemical Handling

- Wear the specified PPE (safety goggles, chemical-impermeable gloves, and a lab coat) before handling the chemical.
- Avoid direct contact with skin, eyes, and clothing.[3][4]

- Prevent the formation of aerosols and vapors.[4]
- Use non-sparking tools to prevent ignition, as the substance is a combustible liquid.[4]

Step 3: Storage

- Store the chemical in a cool, dry, and well-ventilated area.[1][3]
- Keep the container tightly closed when not in use.[3]
- Store in a locked cabinet or area to restrict access.[3]
- Keep away from strong oxidizing agents, as they are incompatible.[3]

Step 4: Post-Handling

- Wash hands thoroughly with soap and water after handling.[3][4]
- Decontaminate the work area and any equipment used.
- Remove and properly store or dispose of contaminated PPE.

Emergency and First-Aid Procedures

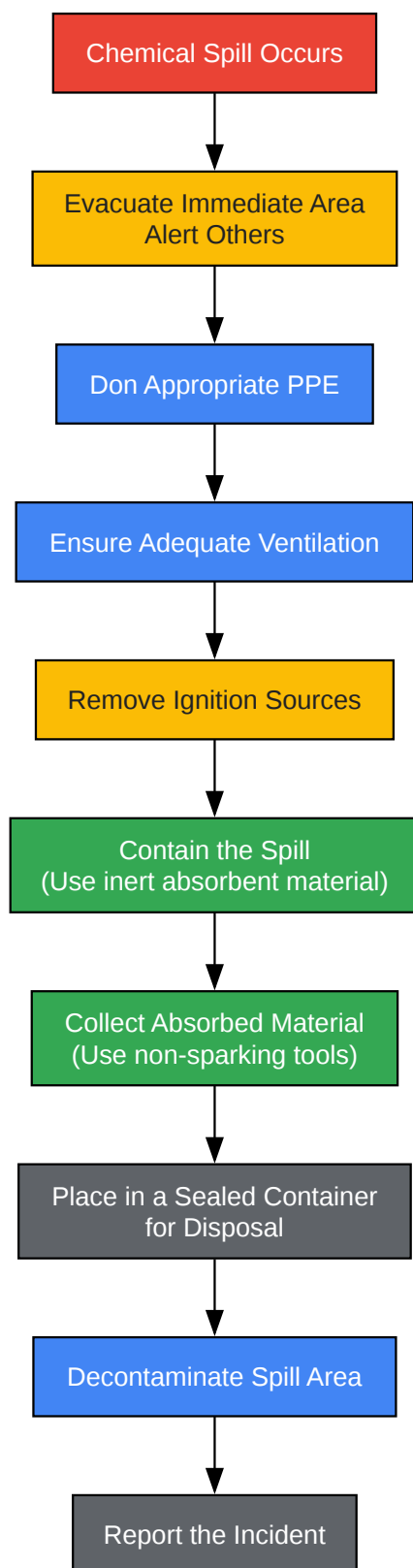
Immediate and appropriate first-aid measures are critical in the event of an exposure.

Exposure Route	First-Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[3] If contact lenses are present, remove them if it is easy to do so and continue rinsing.[3][4] Seek medical attention if irritation persists.[3]
Skin Contact	Immediately wash the affected area with plenty of soap and water.[3][4] Remove contaminated clothing and wash it before reuse.[3] If skin irritation occurs, seek medical advice.[3]
Inhalation	Move the individual to fresh air.[3][4] If breathing is difficult, provide oxygen.[3][4] If the person is not breathing, give artificial respiration. Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting.[3][4] Rinse the mouth with water.[4] Never give anything by mouth to an unconscious person.[4] Call a physician or Poison Control Center immediately.[4]

Spill and Disposal Plan

A clear and efficient plan for managing spills and disposing of waste is essential for laboratory safety and environmental compliance.

Spill Response Workflow



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Caption: Workflow for responding to a **tert-Butyl diethylphosphonoacetate** spill.

Disposal Plan

- **Waste Collection:** All waste materials, including contaminated absorbents from spills and empty containers, should be collected in suitable, closed, and properly labeled containers.[4]
- **Regulatory Compliance:** Disposal must be carried out in strict accordance with all applicable local, state, and federal regulations.[1] Do not dispose of the chemical down the drain.[1]
- **Professional Disposal:** It is highly recommended to engage a licensed professional waste disposal company for the final disposal of **tert-Butyl diethylphosphonoacetate** waste.[1] The contents and container should be taken to an approved waste disposal plant.[3]

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